

chemical structure and IUPAC name of 6-Amino-3,4-benzocoumarin

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Compound of Interest

Compound Name: 6-Amino-3,4-benzocoumarin

Cat. No.: B1330687

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In-Depth Technical Guide: 6-Amino-3,4-benzocoumarin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Amino-3,4-benzocoumarin**, also known by its IUPAC name, 2-aminobenzo[c]chromen-6-one. This document details its chemical structure, physicochemical properties, a representative synthetic protocol, and potential biological significance based on the activities of related coumarin compounds.

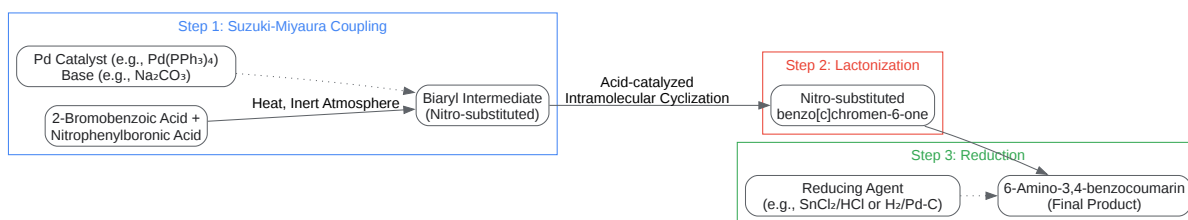
Physicochemical and Identifier Data

The quantitative data for **6-Amino-3,4-benzocoumarin** are summarized in the table below, providing a clear reference for its key properties and identifiers.

Property	Value	Source(s)
IUPAC Name	2-aminobenzo[c]chromen-6-one	[PubChem][1]
CAS Number	83527-99-5	[PubChem][1]
Molecular Formula	C ₁₃ H ₉ NO ₂	[PubChem][1]
Molecular Weight	211.22 g/mol	[PubChem][1]
Monoisotopic Mass	211.063328530 Da	[PubChem][1]
Melting Point	190-191 °C	[Sigma-Aldrich]
XLogP3	2.4	[PubChem][1]
InChI Key	DGSQFJGGUZPEHU-UHFFFAOYSA-N	[PubChem][1]
SMILES	<chem>C1=CC=C2C(=C1)C3=C(C=C C(=C3)N)OC2=O</chem>	[PubChem][1]

Chemical Structure

6-Amino-3,4-benzocoumarin is a heterocyclic compound featuring a fused four-ring system. This structure consists of a coumarin core fused with a benzene ring, forming the benzo[c]chromen-6-one framework, with an amino group substituted on the benzocoumarin ring system.



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References

- 1. 6-Amino-3,4-benzocoumarin | C₁₃H₉NO₂ | CID 347218 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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